

# Synonyms for 5-Hexenyl acetate (e.g., acetic acid 5-hexenyl ester)

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Compound of Interest

Compound Name: 5-Hexenyl acetate

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# A Comprehensive Technical Guide to 5-Hexenyl Acetate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds is paramount. This guide provides an in-depth technical overview of **5-Hexenyl acetate**, also known by its systematic name acetic acid 5-hexenyl ester.

## **Synonyms and Chemical Identifiers**

Accurate identification of chemical compounds is crucial for research and development. **5- Hexenyl acetate** is known by several synonyms, and is cataloged under various chemical identification systems. This information is summarized in the table below for easy reference.



Identifier Type	Value
IUPAC Name	hex-5-enyl acetate
CAS Number	5048-26-0[1][2][3]
Molecular Formula	C8H14O2[4][2][3]
Molecular Weight	142.20 g/mol [1][4][2]
Synonyms	Acetic acid 5-hexen-1-yl ester, Acetic acid 5-hexenyl ester, hex-5-enyl acetate, hex-5-en-1-yl acetate, 5-Hexene-1-ol, acetate, 6-Acetoxy-1-hexene[4][2]
PubChem CID	537536[3]
InChI Key	MPLWNENKBSBMFN-UHFFFAOYSA-N[1]
SMILES	CC(=0)OCCCCC=C[1][2]

## **Physicochemical Properties**

The physical and chemical properties of **5-Hexenyl acetate** are critical for its application in various experimental settings. Key quantitative data are presented in the following table.

Property	Value
Boiling Point	173-174 °C[1]
Density	0.883 g/mL at 25 °C[1]
Refractive Index (n20/D)	1.423[1]
Flash Point	60.6 °C (closed cup)
Water Solubility	411.7 mg/L at 25 °C (estimated)[5]

# Experimental Protocols Synthesis of 5-Hexenyl Acetate from 6-bromo-1-hexene







A common method for the synthesis of **5-Hexenyl acetate** involves the nucleophilic substitution of 6-bromo-1-hexene with an acetate salt. The following protocol is a representative example:

#### Materials:

- 6-bromo-1-hexene
- Potassium acetate
- · Tetrabutylammonium bromide
- Acetonitrile
- Methyl tert-butyl ether
- · Anhydrous sodium sulfate
- Water

#### Procedure:

- In a round-bottom flask, dissolve 200.0 g of 6-bromo-1-hexene and 39.4 g of tetrabutylammonium bromide in 400 ml of acetonitrile.
- Add 144.0 g of potassium acetate to the mixture.
- Heat the mixture to 82°C and reflux for 2 hours.
- After cooling to 20°C, concentrate the mixture under reduced pressure.
- To the concentrate, add 400 ml of water and 200 ml of methyl tert-butyl ether and stir to separate the layers.
- Extract the aqueous phase with an additional 100 ml of methyl tert-butyl ether.
- Combine the organic phases, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain **5-hexenyl acetate**.



## Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **5-Hexenyl acetate** can be confirmed using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
- Injector Temperature: 250°C
- Oven Temperature Program:
  - Initial temperature: 50°C, hold for 2 minutes
  - Ramp: Increase to 250°C at 10°C/min
  - Final hold: 250°C for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Injection Volume: 1 μL
- Split Ratio: 50:1
- MSD Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Scan Range: m/z 40-400

Sample Preparation: Dilute the synthesized **5-Hexenyl acetate** in dichloromethane to a concentration of approximately 1 mg/mL.



## **Biological Activity and Signaling Pathway**

While **5-Hexenyl acetate** itself is not extensively studied for its direct pharmacological effects in humans, many acetate esters play a crucial role in chemical communication between insects, acting as pheromones.[6][7] The general signaling pathway for insect pheromones provides a valuable model for understanding how such molecules are perceived at a molecular level.

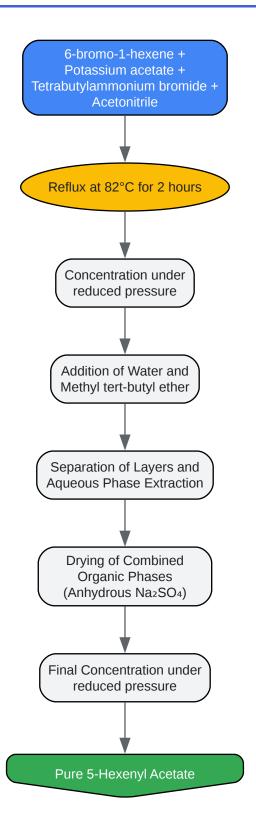
The perception of pheromones in insects is primarily mediated by odorant receptors (ORs) located on the dendrites of olfactory sensory neurons (OSNs). These receptors form a complex with a highly conserved co-receptor known as Orco.[5] The binding of a pheromone molecule, such as an acetate ester, to this receptor complex initiates a signal transduction cascade. This can occur through two primary mechanisms: an ionotropic pathway where the receptor complex itself forms an ion channel, or a metabotropic pathway involving G-proteins.[4][3]

The following diagram illustrates a generalized insect pheromone signaling pathway.









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